

Boc-10-aminodecanoic acid molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Boc-10-Aminodecanoic acid**

Cat. No.: **B558785**

[Get Quote](#)

An In-depth Technical Guide to **Boc-10-Aminodecanoic Acid**

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical reagents is paramount. This guide provides a detailed overview of **Boc-10-aminodecanoic acid**, a versatile building block in organic synthesis, particularly in peptide chemistry and the development of PROTACs (Proteolysis Targeting Chimeras).

Quantitative Data Summary

The fundamental physicochemical properties of **Boc-10-aminodecanoic acid** are summarized below.

Property	Value	References
Molecular Formula	C ₁₅ H ₂₉ NO ₄	[1] [2] [3] [4] [5]
Molecular Weight	287.40 g/mol	[1] [2] [3] [4]
Exact Mass	287.2097	[2]
Elemental Analysis	C: 62.69%, H: 10.17%, N: 4.87%, O: 22.27%	[2]
CAS Number	173606-50-3	[1] [2] [3]

Core Concepts and Applications

Boc-10-aminodecanoic acid is an aliphatic amino acid derivative.^[4] Its structure features a ten-carbon alkane chain, which provides a flexible and hydrophobic spacer. At one terminus of this chain is a carboxylic acid group, and at the other is an amino group protected by a tert-butoxycarbonyl (Boc) group.^[3] This Boc protecting group is crucial in synthetic chemistry as it prevents the amino group from undergoing unwanted reactions and can be readily removed under mild acidic conditions.^{[1][3]}

The unique bifunctional nature of this molecule makes it a valuable linker in various applications:

- Peptide Synthesis: It serves as a building block for the synthesis of peptides, where the long alkyl chain can be used to introduce a spacer element into the peptide backbone.^[1]
- PROTACs: **Boc-10-aminodecanoic acid** is utilized as a linker in the synthesis of PROTACs, which are molecules designed to target specific proteins for degradation.^{[2][3]}
- Drug Development: Its properties are beneficial in creating drug candidates with improved stability and bioavailability.^[1]
- Other Applications: Due to its amphiphilic nature, it also finds use in the formulation of surfactants and emulsifiers.^[1]

General Experimental Protocols

While specific experimental conditions can vary, a general protocol for the utilization of **Boc-10-aminodecanoic acid** in amide bond formation (e.g., peptide synthesis or PROTAC linker attachment) is outlined below.

Amide Coupling Reaction:

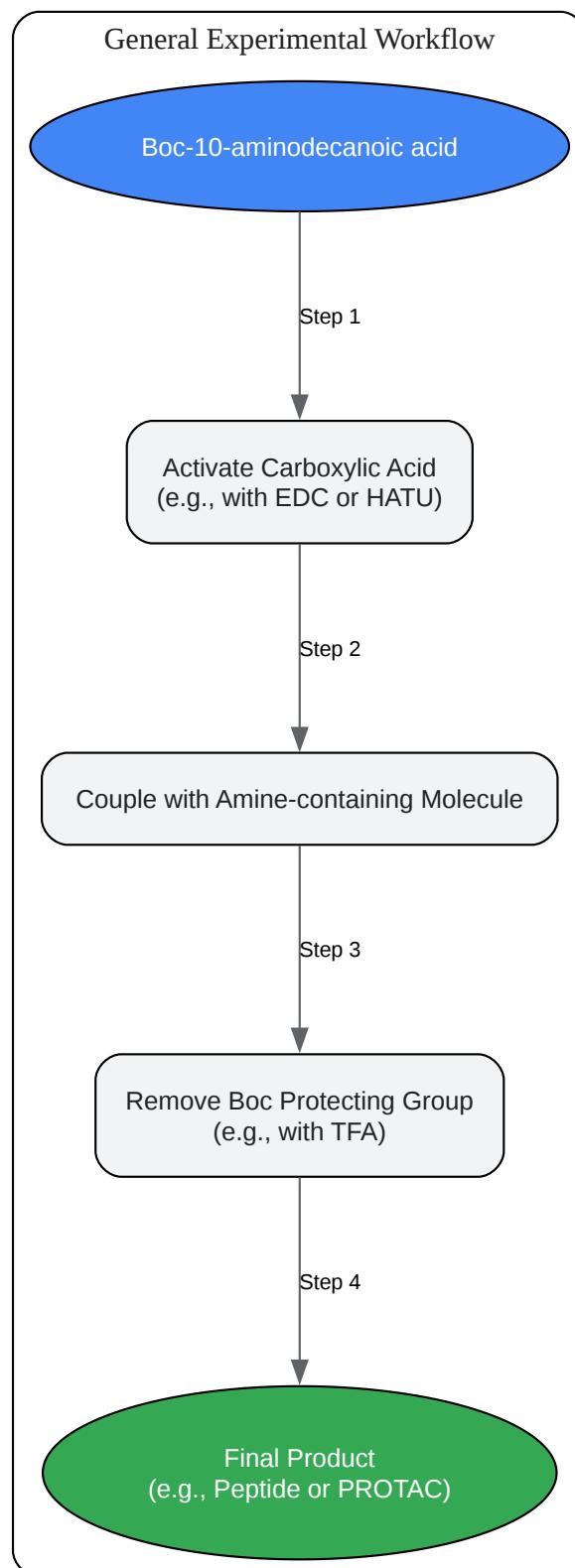
- Activation of Carboxylic Acid: The terminal carboxylic acid of **Boc-10-aminodecanoic acid** is activated to facilitate reaction with an amine. This is typically achieved by using coupling reagents such as EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide) or HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid

hexafluorophosphate) in an appropriate aprotic solvent like DMF (Dimethylformamide) or DCM (Dichloromethane).

- **Amine Addition:** The desired amine-containing molecule is then added to the reaction mixture.
- **Reaction Monitoring:** The reaction progress is monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up and Purification:** Upon completion, the reaction is quenched, and the product is extracted. The crude product is then purified, typically by column chromatography, to yield the desired amide.

Boc-Deprotection:

- **Acidic Treatment:** The Boc-protecting group is removed by treating the molecule with a mild acid. A common method involves using trifluoroacetic acid (TFA) in a solvent like DCM.
- **Neutralization and Isolation:** After the deprotection is complete, the excess acid is removed, and the resulting free amine is neutralized and isolated.

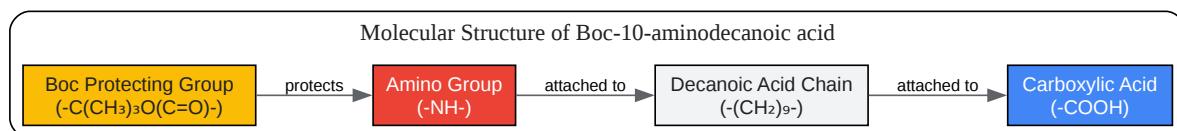


[Click to download full resolution via product page](#)

A generalized workflow for the utilization of **Boc-10-aminodecanoic acid**.

Molecular Structure and Functional Groups

The chemical structure of **Boc-10-aminodecanoic acid** is fundamental to its reactivity and applications. The diagram below illustrates the key functional groups and their relationship within the molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. medkoo.com [medkoo.com]
- 3. Boc-10-Aminodecanoic acid, 173606-50-3 | BroadPharm [broadpharm.com]
- 4. Boc-10-Aminodecanoic acid | Carbamates | Ambeed.com [ambeed.com]
- 5. CAS NO. 173606-50-3 | BOC-10-AMINODECANOIC ACID | C15H29NO4 [localpharmacguide.com]
- To cite this document: BenchChem. [Boc-10-aminodecanoic acid molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b558785#boc-10-aminodecanoic-acid-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com